

Unveiling Grandlure: A Comprehensive Guide for Researchers

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Compound of Interest

Compound Name: *Grandione*

Cat. No.: *B1194932*

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Providing a critical resource for researchers, scientists, and drug development professionals, this document details the commercial availability, application, and experimental protocols for research-grade Grandlure, the synthetic aggregation pheromone of the boll weevil (*Anthonomus grandis*). Mistakenly referred to as "**Grandione**" in some initial inquiries, Grandlure is a potent semiochemical used in the monitoring and management of this significant agricultural pest. This guide offers in-depth application notes, detailed experimental methodologies, and a thorough examination of its mechanism of action.

Commercial Availability of Research-Grade Grandlure

High-purity Grandlure and its individual components are available from several reputable chemical suppliers specializing in semiochemicals and research-grade compounds. While "Grandlure Complete" is a commercial formulation, researchers can procure the individual isomers for specific experimental needs.

Table 1: Commercial Suppliers of Research-Grade Grandlure and its Components

Supplier	Product Offerings	Contact Information
Ashland	"Grandlure Complete" formulation. [1] [2]	North America: +1 800 505 8984; Europe: +41 52 560 5500 [1]
ChemHub	High-purity Grandlure I, II, III, and IV. [3] [4]	Phone: 908-548-0790; Email: -INVALID-LINK-- [3]
Hercon Environmental	"Hercon Luretape con Grandlure" and other attractants & lures. [5] [6] [7] [8] [9]	P.O. Box 435, Emigsville, PA 17318 USA [8]
Plato Industries	Boll weevil pheromone lures and insecticide dispensers. [10] [11]	N/A
Trécé, Inc.	PHEROCON® insect monitoring systems and lures. [12] [13] [14] [15]	Phone: (918) 785-3061; Email: --INVALID-LINK-- [14]
LookChem	Lists various suppliers for Grandlure components, including Hangzhou ZeErRui Chemical Co., Ltd. for GRANDLURE I. [16] [17] [18]	Varies by supplier.
Smolecule	Grandlure III for research purposes. [19]	Catalog No. S1927481 [19]

Grandlure: Composition and Properties

Grandlure is not a single compound but a precise blend of four synergistic components. The CAS Registry Number for the complete mixture is 11104-05-5.[\[1\]](#)[\[20\]](#)

Table 2: Composition of Grandlure

Component	Chemical Name	CAS Number	Molecular Formula	Typical Percentage in Blend[1]
Grandlure I	(1R,2S)-1-methyl-2-(1-methylethenyl)cyclobutaneethanol	26532-22-9[3][4]	C ₁₀ H ₁₈ O	30 - 35%
Grandlure II	(Z)-2-(3,3-dimethylcyclohexylidene)ethanol	26532-23-0[3][4]	C ₁₀ H ₁₈ O	35 - 40%
Grandlure III	(Z)-2-(3,3-dimethylcyclohexylidene)acetaldehyde	26532-24-1[3][4] [19][21]	C ₁₀ H ₁₆ O	13 - 15%
Grandlure IV	(E)-2-(3,3-dimethylcyclohexylidene)acetaldehyde	26352-25-2[3][4]	C ₁₀ H ₁₆ O	13 - 15%

Physical Properties: Grandlure is a clear to pale yellow, slightly viscous liquid with a mild, pleasant odor. It has a boiling point of approximately 240°C at 760 mmHg and a flashpoint of 88°C.[1] It is sparingly soluble in water (<1% at 25°C).[1]

Storage and Stability: For research purposes, Grandlure and its components should be stored in a cool, dry, and well-ventilated place in tightly sealed containers.[1] The pheromone blend is stable under a wide range of temperatures, with the ratio of the four components remaining consistent during storage and release from dispensers.

Application Notes for Research

Grandlure serves as a powerful tool for a variety of research applications, primarily centered on the chemical ecology and management of the boll weevil.

- **Behavioral Assays:** The individual components and various blend ratios of Grandlure can be used in olfactometer and wind tunnel experiments to study the chemical communication and mating behavior of *Anthonomus grandis*. These studies can elucidate the specific role of each component in eliciting upwind flight, landing, and aggregation behaviors.
- **Neurophysiological Studies:** Electroantennography (EAG) and single-sensillum recording (SSR) are powerful techniques to investigate the olfactory responses of boll weevil antennae to Grandlure. This allows for the characterization of olfactory receptor neurons (ORNs) tuned to specific components of the pheromone blend.
- **Pest Management Research:** Research-grade Grandlure is essential for developing and optimizing trapping systems for monitoring boll weevil populations. Studies can focus on determining the optimal release rates from various dispenser types, the influence of environmental factors like temperature on lure efficacy, and the potential for synergistic or antagonistic effects with other semiochemicals.
- **Drug/Insecticide Development:** Grandlure can be used in screening assays to identify compounds that may disrupt the perception of the pheromone, potentially leading to the development of novel pest control agents that interfere with boll weevil communication.

Experimental Protocols

Preparation of Grandlure Solutions for Bioassays

Objective: To prepare a series of dilutions of Grandlure for use in dose-response behavioral and electrophysiological assays.

Materials:

- Research-grade Grandlure or individual components.
- High-purity solvent (e.g., hexane, pentane, or paraffin oil).
- Glass vials with PTFE-lined caps.
- Micropipettes.

Procedure:

- Prepare a stock solution of 1 mg/mL of the complete Grandlure blend or individual components in the chosen solvent.
- Perform serial dilutions to obtain a range of concentrations (e.g., 100 µg/mL, 10 µg/mL, 1 µg/mL, 0.1 µg/mL, and 0.01 µg/mL).
- For behavioral assays, apply a known volume (e.g., 10 µL) of each dilution onto a filter paper strip or other suitable dispenser. Allow the solvent to evaporate completely before use.
- For electrophysiological recordings, the dilutions can be used to prepare odor cartridges for the stimulus delivery system.

Quantitative Analysis of Grandlure by Gas Chromatography (GC)

Objective: To determine the purity and component ratio of a Grandlure sample.

Materials:

- Gas chromatograph with a flame ionization detector (GC-FID).
- Capillary column suitable for pheromone analysis (e.g., DB-1).[\[1\]](#)
- High-purity carrier gas (e.g., helium or hydrogen).
- Grandlure standard of known concentration and purity.
- Solvent for sample dilution (e.g., hexane).

Typical GC Parameters (starting point, optimization may be required):

- Injector Temperature: 250°C
- Detector Temperature: 280°C
- Oven Program: Initial temperature of 60°C, hold for 2 minutes, ramp at 10°C/minute to 250°C, hold for 5 minutes.

- Carrier Gas Flow Rate: 1-2 mL/minute.

Procedure:

- Prepare a standard solution of Grandlure at a known concentration.
- Dilute the unknown Grandlure sample to a concentration within the linear range of the detector.
- Inject a known volume (e.g., 1 μ L) of both the standard and the sample into the GC.
- Identify the peaks corresponding to the four Grandlure components based on their retention times relative to the standard.
- Calculate the concentration and relative ratio of each component in the sample by comparing the peak areas to those of the standard.

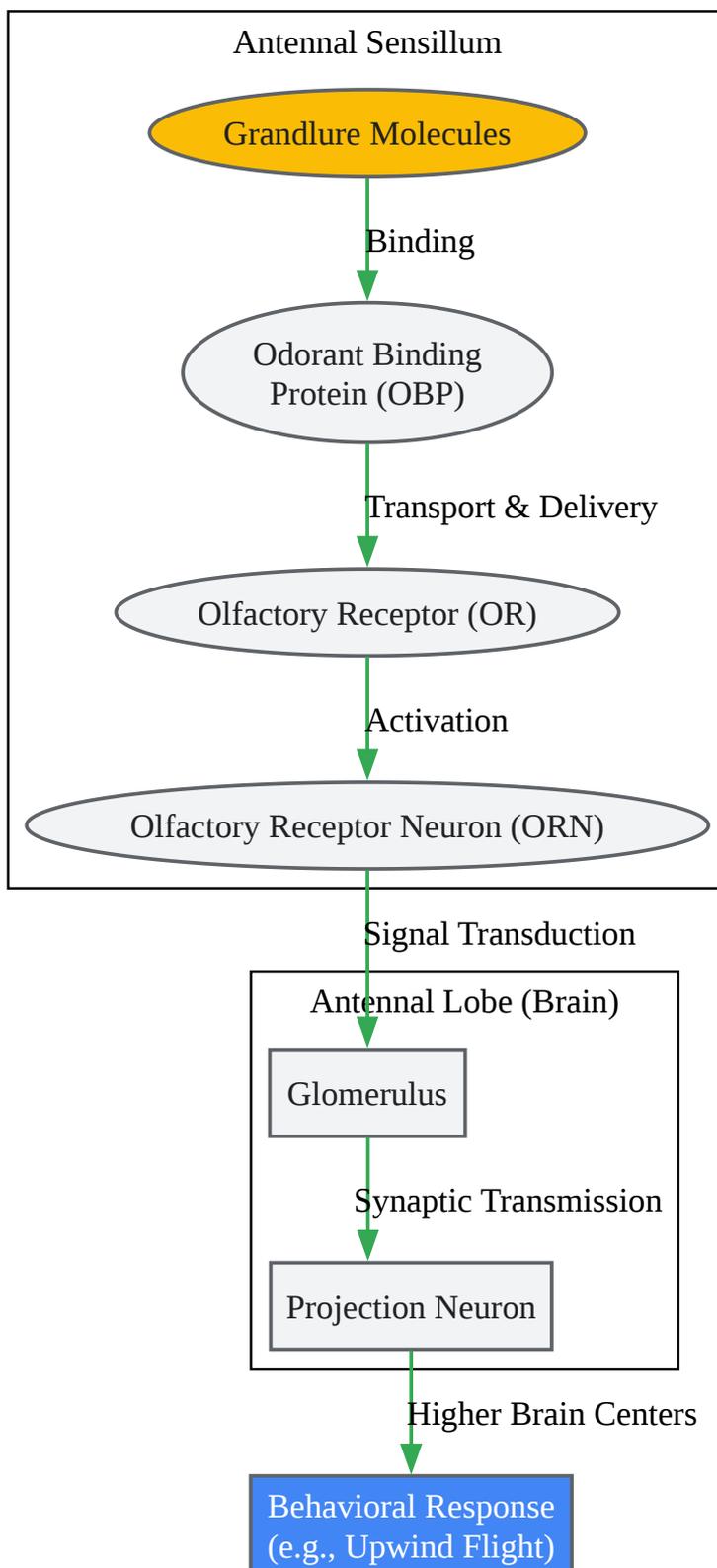
Mechanism of Action and Signaling Pathway

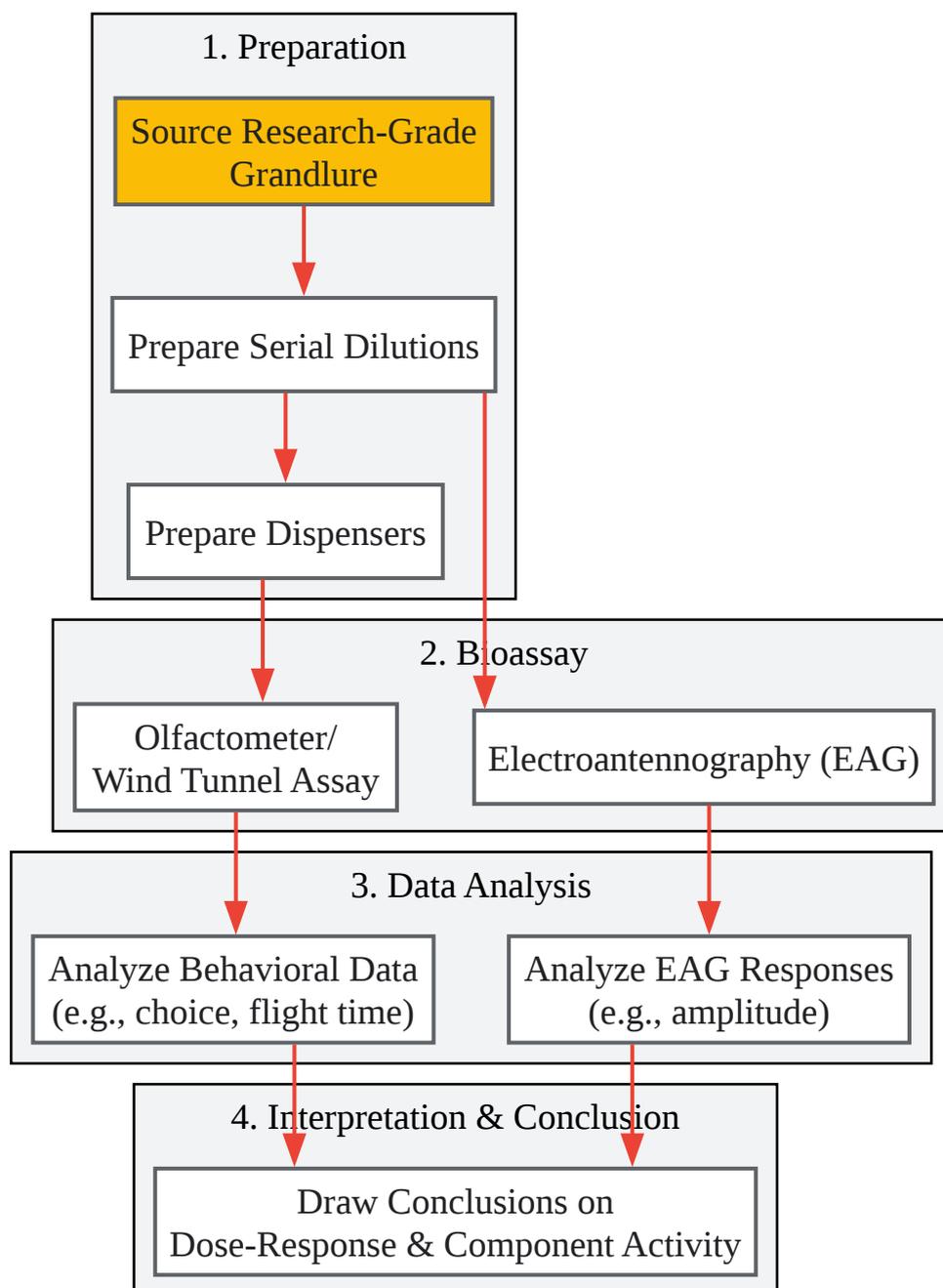
Grandlure is an aggregation pheromone produced by male boll weevils after feeding on cotton. [1] It attracts both male and female weevils to the feeding site, leading to mating and colonization of the host plant.

Biosynthesis of Grandlure

The biosynthesis of the terpene-based components of Grandlure in the boll weevil proceeds through the mevalonate pathway.







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